

# Technical Support Center: Ensuring Consistent Dosing with Intranasal Devices

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## Compound of Interest

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to ensure consistent and accurate dosing during intranasal administration experiments.

## Frequently Asked Questions (FAQs)

Q1: What are the primary factors that influence the consistency of intranasal dosing?

A1: Consistent intranasal dosing is influenced by a combination of three main factors:

- **Formulation Properties:** The physicochemical properties of your drug formulation, such as viscosity, surface tension, pH, and osmolality, play a critical role. For instance, higher viscosity can lead to larger droplet sizes and a narrower spray plume.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Device Characteristics:** The design and performance of the intranasal spray device, including the pump mechanism, actuator design, and nozzle geometry, significantly impact the spray characteristics.[\[4\]](#)[\[5\]](#)
- **User Administration Technique:** Variability in how the device is used, such as actuation force, angle of administration, and insertion depth, can lead to inconsistent dosing.

Q2: How does formulation viscosity affect spray characteristics and deposition?

A2: Viscosity has a significant impact on the atomization of the formulation. Generally, as viscosity increases, the formulation becomes more difficult to atomize, resulting in:

- Larger droplet sizes
- A narrower spray plume angle
- A smaller spray pattern area<sup>[1]</sup><sup>[3]</sup>

This can, in turn, affect where the drug is deposited within the nasal cavity. Lower viscosity formulations with wider spray angles tend to show greater coverage of the anterior nasal passage.<sup>[1]</sup> However, the specific type of viscosity-enhancing agent used can also influence these characteristics, not just the viscosity value itself.<sup>[2]</sup>

Q3: What are the key in-vitro tests to assess the performance of an intranasal spray device?

A3: The U.S. Food and Drug Administration (FDA) and other regulatory bodies recommend several in-vitro tests to ensure the performance and consistency of nasal spray products. The most critical tests include:

- Shot Weight/Dose Uniformity: Measures the consistency of the amount of formulation delivered with each actuation.
- Spray Pattern: Characterizes the shape and size of the spray plume as it impacts a surface.
- Plume Geometry: Analyzes the side profile of the spray plume, including its angle and width.
- Droplet Size Distribution: Determines the size range of the droplets within the spray.

Q4: Why is priming a nasal spray device important?

A4: Priming, which involves actuating the device one or more times before the first use or after a period of non-use, is crucial for ensuring that the pump is filled with formulation and will deliver a complete dose. Inconsistent shot weights and spray patterns can occur at the beginning of a device's use if it is not properly primed.<sup>[4]</sup>

Q5: What is a nasal cast and how is it used in preclinical studies?

A5: A nasal cast is an anatomically correct replica of the human nasal cavity, often created from CT or MRI scans.<sup>[6]</sup> In preclinical research, nasal casts are valuable tools for in-vitro studies to:

- Visualize and quantify the deposition pattern of a nasal spray formulation.[7][8]
- Compare the performance of different devices and formulations.[2]
- Optimize targeting to specific regions within the nasal cavity, such as the olfactory region for nose-to-brain delivery.

## Troubleshooting Guides

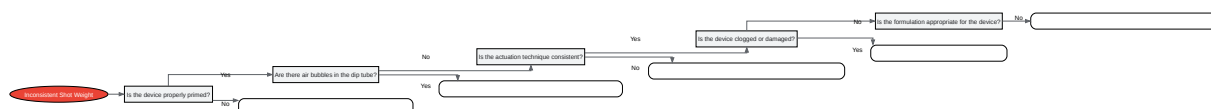
### Issue 1: Inconsistent Shot Weight

Q: My shot weight measurements are highly variable between actuations. What could be the cause and how can I fix it?

A: Inconsistent shot weight is a common issue that can significantly impact the accuracy of your dosing. Here's a step-by-step guide to troubleshoot this problem:

- Ensure Proper Priming:
  - Problem: The pump may not be fully primed, leading to incomplete doses.
  - Solution: Before taking any measurements, actuate the device several times (as recommended by the manufacturer or determined during validation) until a consistent spray is observed. Force profiles can be used to confirm consistent priming.[4]
- Check for Air Bubbles:
  - Problem: Air bubbles in the dip tube can disrupt the fluid path and cause incomplete filling of the metering chamber.
  - Solution: Gently tap the device to dislodge any visible air bubbles. Ensure the dip tube is fully submerged in the formulation.
- Standardize Actuation Technique:
  - Problem: Manual actuation can introduce variability in force, velocity, and stroke length, all of which can affect shot weight.[9]

- Solution: Use an automated actuator for consistent and reproducible actuation parameters. If manual actuation is necessary, ensure all users are trained to apply a consistent and complete stroke.
- Inspect the Device for Clogging or Damage:
  - Problem: A partially clogged nozzle or a damaged pump mechanism can lead to inconsistent delivery.
  - Solution: Visually inspect the nozzle for any blockage. If clogging is suspected, clean the actuator according to the manufacturer's instructions. If the pump appears damaged, use a new device.
- Evaluate Formulation Properties:
  - Problem: Formulations with very high viscosity or those that are not stable (e.g., suspensions that settle quickly) can be difficult to pump consistently.
  - Solution: Ensure your formulation is properly mixed before use. For suspensions, assess the redispersibility of the formulation. If high viscosity is the issue, you may need to re-evaluate your formulation.



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Troubleshooting workflow for inconsistent shot weight.

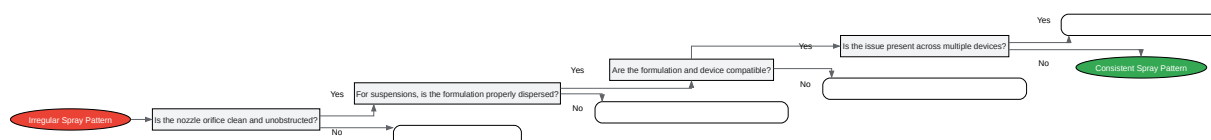
## Issue 2: Irregular Spray Pattern

Q: The spray patterns from my device are inconsistent or show significant asymmetry. What could be the problem?

A: An irregular spray pattern can indicate a problem with the device, the formulation, or the interaction between the two.

- Inspect the Nozzle Orifice:
  - Problem: Partial or complete blockage of the nozzle orifice is a common cause of irregular spray patterns.
  - Solution: Carefully inspect the nozzle under magnification for any residue or foreign particles. Clean the actuator tip as per the manufacturer's instructions.
- Assess Formulation for Aggregates (for suspensions):
  - Problem: In suspension formulations, particle agglomerates can temporarily block the nozzle, leading to an inconsistent spray.
  - Solution: Ensure the formulation is thoroughly shaken before each use to ensure a homogenous suspension.
- Evaluate Device-Formulation Compatibility:
  - Problem: A highly viscous formulation may not be compatible with the chosen actuator and nozzle design, leading to poor atomization and an irregular pattern.[3]
  - Solution: Test your formulation with different actuator designs (e.g., different orifice diameters or swirl chambers) to find a compatible combination.
- Check for Device Defects:
  - Problem: Manufacturing defects in the actuator can lead to consistent asymmetry in the spray pattern.

- Solution: Test multiple devices from the same batch to see if the issue is reproducible. If so, contact the device manufacturer.



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Troubleshooting workflow for irregular spray patterns.

## Data Presentation

### Table 1: Impact of Formulation Viscosity on Spray Characteristics

Formulation (Aqueous Solution)	Viscosity (cP)	Median Droplet Size (Dv50) (µm)	Plume Angle (degrees)	Spray Pattern Area (mm <sup>2</sup> )
Formulation A (no viscosity enhancer)	~1	31.6	60-70	~500
Formulation with 0.1% HPMC	2.81	~45	50-60	~400
Formulation with 0.2% HPMC	4.77	~60	40-50	~300
Formulation with 0.3% HPMC	8.13	70.4	30-40	~200
Formulation with 1% Avicel	~15	35.2	55-65	~450
Formulation with 2% Avicel	~30	37.7	50-60	~420

Data compiled and adapted from literature sources.[2][3] Actual values will vary depending on the specific device and measurement conditions.

## Table 2: Comparison of Intranasal Device Specifications (Example Data)

Device Type	Actuation Type	Dose Volume Range (µL)	Droplet Size (Dv50) Range (µm)	Common Applications
Multi-dose Pump Spray	Manual	50 - 140	30 - 100	Allergic rhinitis, decongestants
Unit-dose Spray	Manual/Pre-compressed	100	40 - 120	Vaccines, emergency medications
Bi-dose Spray	Manual	100	40 - 120	Migraine treatments
Nebulizer/Atomizer	Powered	Variable	10 - 50	Localized sinus treatments

This table provides typical ranges. Specific device performance will vary by manufacturer and model.

## Experimental Protocols

### Protocol 1: Spray Pattern Analysis using Thin-Layer Chromatography (TLC) Plate

Objective: To characterize the shape and size of the spray pattern.

Materials:

- Intranasal spray device filled with formulation containing a visualizing agent (e.g., a dye).
- Thin-Layer Chromatography (TLC) plates.
- Automated actuator.
- Spray pattern analysis system with appropriate software or a calibrated camera and image analysis software.
- Mounting stand to hold the TLC plate at a fixed distance and angle.



## Methodology:

- Preparation:
  - Prime the nasal spray device according to a validated procedure.
  - Mount a clean TLC plate on the stand at a specified distance from the nozzle tip (e.g., 3 cm and 6 cm are common).<sup>[10]</sup> Ensure the plate is perpendicular to the spray axis.
- Actuation:
  - Place the primed device in the automated actuator.
  - Actuate the device a single time, directing the spray onto the center of the TLC plate.
- Image Capture and Analysis:
  - Allow the droplets on the TLC plate to spread and the solvent to evaporate.
  - Capture a high-resolution image of the spray pattern using a calibrated imaging system.
  - Using image analysis software, measure the following parameters:
    - Dmax: The longest diameter of the spray pattern.
    - Dmin: The shortest diameter of the spray pattern, perpendicular to Dmax.
    - Area: The total area of the spray pattern.
    - Ovality Ratio: The ratio of Dmax to Dmin.
- Data Reporting:
  - Repeat the procedure for a statistically relevant number of actuations and devices.
  - Report the mean and standard deviation for Dmax, Dmin, Area, and Ovality Ratio at each tested distance.

## Protocol 2: Plume Geometry Measurement using High-Speed Camera

Objective: To characterize the side profile of the spray plume, including its angle and width.

Materials:

- Intranasal spray device.
- Automated actuator.
- High-speed camera with appropriate lighting (e.g., laser sheet).
- Plume geometry analysis software.
- A backdrop with a calibrated scale.

Methodology:

- Setup:
  - Position the nasal spray device in the automated actuator.
  - Set up the high-speed camera to capture a side-view profile of the spray plume.
  - Position the laser sheet to illuminate a cross-section of the plume along its central axis.
- Actuation and Image Capture:
  - Prime the device.
  - Trigger the high-speed camera to start recording.
  - Actuate the device using the automated actuator.
  - Record the entire spray event, from initiation to collapse of the plume.
- Image Analysis:

- From the recorded video, select a representative image from the stable phase of the spray event.
- Using the analysis software, measure:
  - Plume Angle: The angle formed by the edges of the spray plume originating from the nozzle tip.
  - Plume Width: The width of the plume at a specified distance from the nozzle.
- Data Reporting:
  - Perform multiple measurements and report the mean and standard deviation for plume angle and plume width.

## Protocol 3: Droplet Size Distribution Analysis using Laser Diffraction

Objective: To determine the size distribution of the droplets in the spray.

Materials:

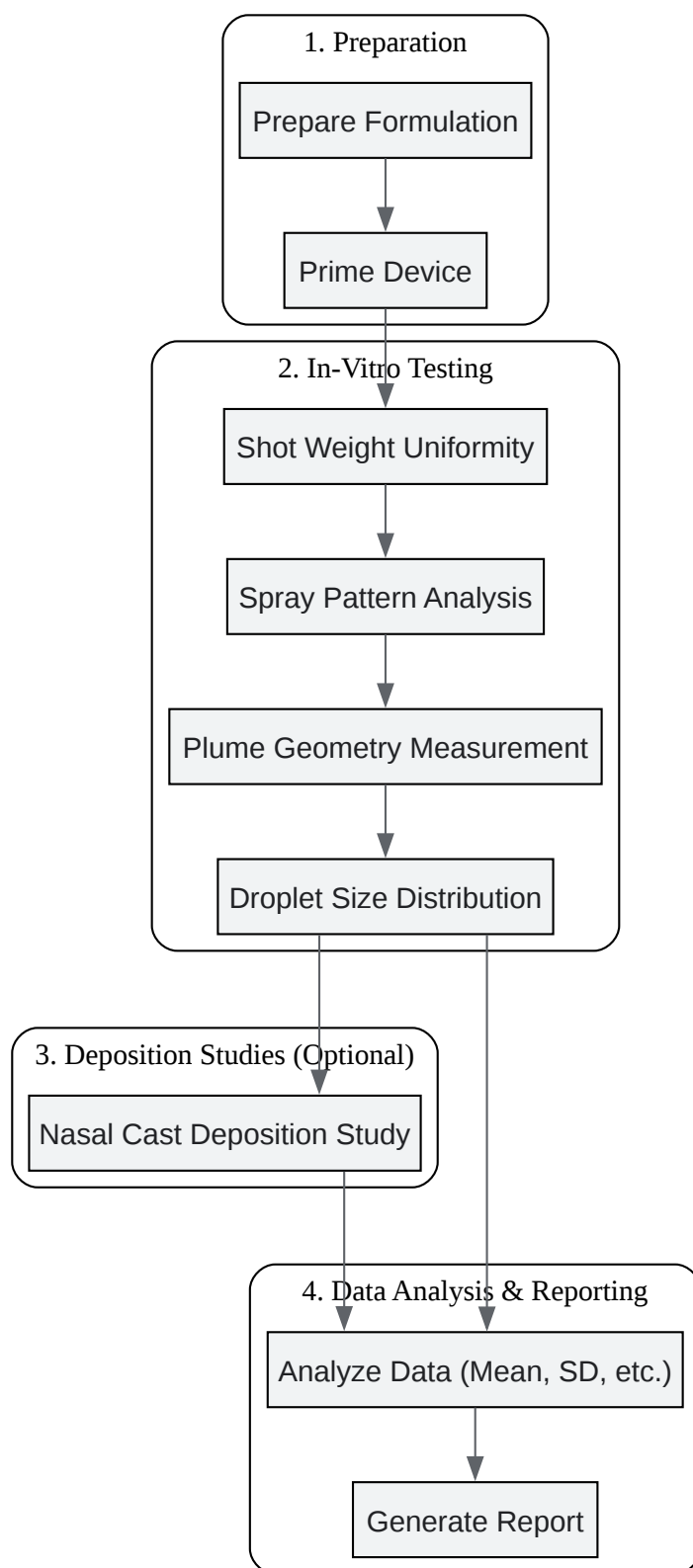
- Intranasal spray device.
- Automated actuator.
- Laser diffraction instrument (e.g., Malvern Spraytec) with an appropriate lens system.[\[11\]](#)
- Exhaust system to remove the spray from the measurement zone.

Methodology:

- Instrument Setup:
  - Configure the laser diffraction instrument according to the manufacturer's instructions for spray measurements.
  - Perform a background measurement to account for any particles in the air.

- Actuation:
  - Mount the primed nasal spray device in the automated actuator at a fixed distance from the laser beam.
  - Position the exhaust system to efficiently remove the aerosolized droplets after they pass through the measurement zone.
  - Actuate the device, ensuring the spray plume passes directly through the laser beam.
- Data Acquisition and Analysis:
  - The instrument's software will record the light scattering pattern as the droplets pass through the laser beam.
  - The software calculates the droplet size distribution based on the scattering data.
  - Key parameters to report include:
    - Dv10, Dv50 (median), and Dv90: The droplet diameters at which 10%, 50%, and 90% of the spray volume is contained in smaller droplets.
    - Span: A measure of the width of the distribution  $((Dv90 - Dv10) / Dv50)$ .
- Data Reporting:
  - Conduct replicate measurements and report the average and standard deviation for Dv10, Dv50, Dv90, and Span.

## Visualization of Experimental Workflow



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General experimental workflow for intranasal device characterization.

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